

# An In-depth Technical Guide to the Safe Handling of Glyoxal Trimer Dihydrate

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## Compound of Interest

Compound Name: Glyoxal trimer dihydrate

Cat. No.: B1329646

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Glyoxal trimer dihydrate**, a chemical used in various research and development applications. Adherence to the following protocols and precautions is critical for ensuring a safe laboratory environment.

## Chemical and Physical Properties

**Glyoxal trimer dihydrate** is a white crystalline powder.<sup>[1][2]</sup> It is composed of three glyoxal molecules and two water molecules in a stable configuration.<sup>[3]</sup> While it is soluble in water, its free form, glyoxal, is unstable and not commercially available.<sup>[3]</sup>

Table 1: Physical and Chemical Properties of **Glyoxal Trimer Dihydrate**

| Property          | Value  |
|-------------------|--|
| CAS Number        | 4405-13-4[4][5]  |
| Molecular Formula | C <sub>6</sub> H <sub>10</sub> O <sub>8</sub> [1][5]     |
| Molecular Weight  | 210.14 g/mol [1][5]                                      |
| Appearance        | White powder[1][2]                                       |
| Solubility        | Insoluble in water (less than 1 mg/mL at 70°F)<br>[1][2] |
| Stability         | Considered stable under normal conditions.[3]            |

## Hazard Identification and Toxicological Profile

**Glyoxal trimer dihydrate** is classified as a hazardous substance.[3] It is irritating to the eyes, respiratory system, and skin and may cause sensitization by skin contact.[4]

Table 2: GHS Hazard Classifications

| Hazard Class  | Category | Hazard Statement                          |
|---|----------|---|
| Skin Corrosion/Irritation   | 2        | H315: Causes skin irritation[4]           |
| Serious Eye Damage/Eye Irritation   | 2        | H319: Causes serious eye irritation[4]    |
| Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) | 3        | H335: May cause respiratory irritation[4] |

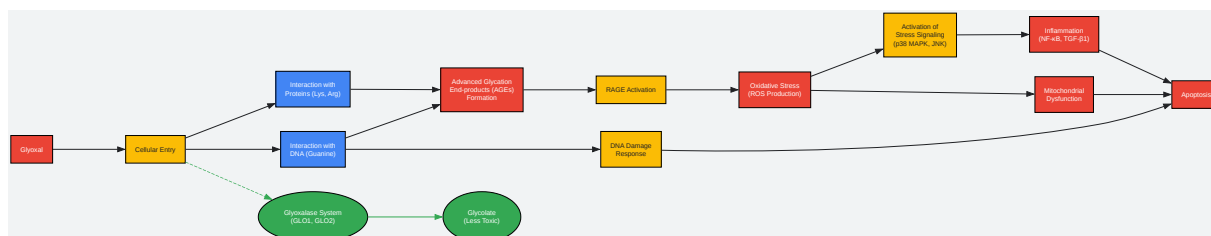
### Toxicological Summary:

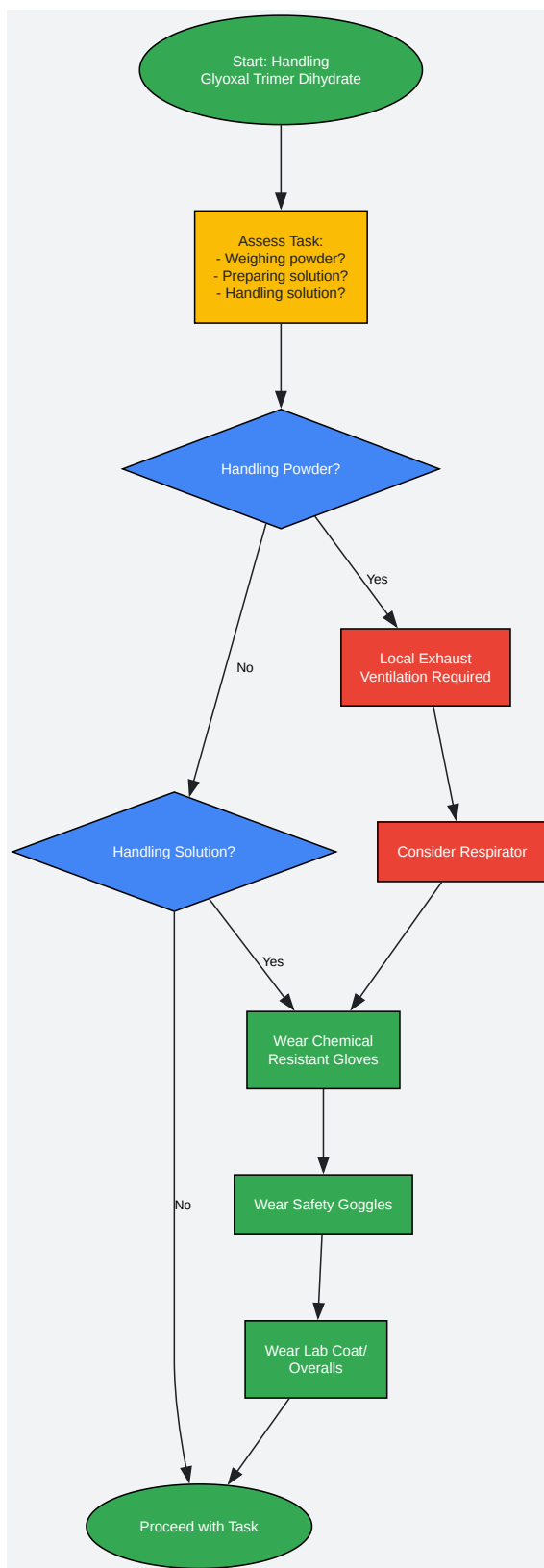
The primary routes of occupational exposure are inhalation of aerosols and dermal absorption. [3] While not classified as harmful by ingestion, it is a potent skin irritant and sensitizer.[3] Inhalation can cause respiratory irritation, and long-term exposure to high dust concentrations may lead to lung function changes.[3]

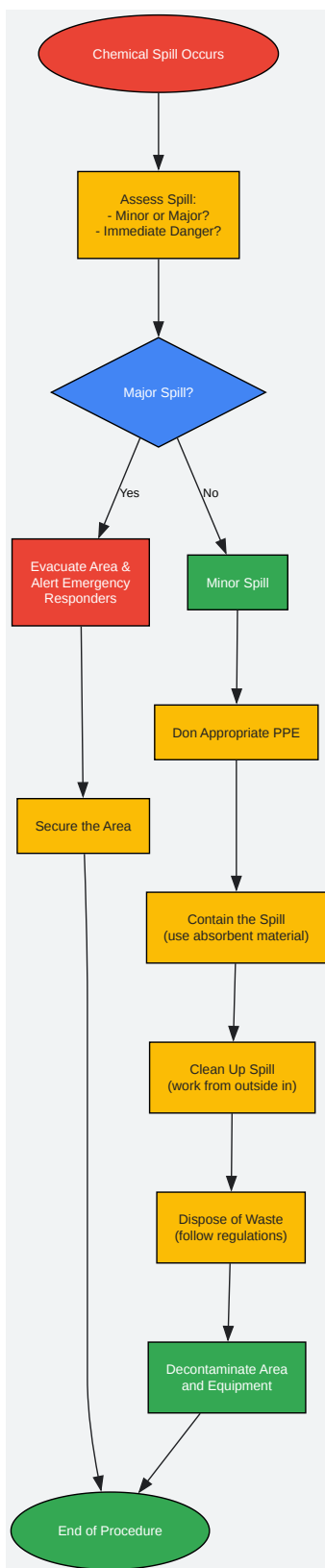
Glyoxal is genotoxic in vitro, inducing DNA adducts, mutations, and chromosomal aberrations.  
[3] In vivo, genotoxic activity has been observed at the site of application.[3]

The body detoxifies glyoxal through the glyoxalase system, which converts it to the less reactive glycolate.[3] Glyoxal can react with proteins and DNA, leading to the formation of Advanced Glycation End-products (AGEs), which can alter protein function and contribute to cellular damage.[6][7][8] This process is implicated in oxidative stress and various pathological conditions.[9][10]

Signaling Pathway for Glyoxal-Induced Cellular Damage







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